

handling and safety precautions for 3-Hydroxy-4-methylbenzonitrile

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Compound of Interest

Compound Name: 3-Hydroxy-4-methylbenzonitrile

Cat. No.: B1318791

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Technical Support Center: 3-Hydroxy-4-methylbenzonitrile

This technical support center provides comprehensive guidance on the handling, safety, and experimental considerations for **3-Hydroxy-4-methylbenzonitrile**. The information is tailored for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Hydroxy-4-methylbenzonitrile**?

A1: **3-Hydroxy-4-methylbenzonitrile** is classified as harmful if swallowed, in contact with skin, or if inhaled.[1][2] It can also cause skin and serious eye irritation, and may cause respiratory irritation.[1][2]

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: When handling **3-Hydroxy-4-methylbenzonitrile**, it is essential to wear protective gloves, protective clothing, eye protection, and face protection.[3] In case of insufficient ventilation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3]

Q3: What are the proper storage conditions for **3-Hydroxy-4-methylbenzonitrile**?

A3: Store in a cool, well-ventilated area in a tightly closed container.[4] It is recommended to store under an inert gas like Argon and at a temperature of 2-8 °C.[4]

Q4: What should I do in case of accidental exposure?

A4: In case of:

- Skin contact: Immediately remove all contaminated clothing and wash the affected area with plenty of water for at least 15 minutes. Consult a physician if irritation persists.[4]
- Eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and give half a litre of water to drink immediately, provided the person is conscious. Consult a doctor.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]

Q5: What are the known incompatibilities of this compound?

A5: Avoid strong oxidizing agents.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO	[1][5][6]
Molecular Weight	133.15 g/mol	[1][5][6]
CAS Number	3816-66-8	[1][5][6]
Appearance	White or off-white crystalline powder	[5]

GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute toxicity, Dermal	4	H312: Harmful in contact with skin
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Acute toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Source:[1][2]

Troubleshooting Guides

This section addresses potential issues that may arise during experiments involving **3-Hydroxy-4-methylbenzonitrile**, particularly in the context of its use as a synthetic intermediate.

Problem: Low Reaction Yield

Possible Cause	Troubleshooting Step
Incomplete reaction	Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC). Extend the reaction time or slightly increase the temperature if the starting material is still present.
Impure starting material	Confirm the purity of 3-Hydroxy-4-methylbenzonitrile using techniques like Nuclear Magnetic Resonance (NMR) or melting point analysis. Purify by recrystallization if necessary.
Suboptimal reaction conditions	Systematically vary reaction parameters such as temperature, solvent, and catalyst concentration to find the optimal conditions.
Moisture in the reaction	If the reaction is moisture-sensitive, ensure all glassware is oven-dried and the reaction is performed under an inert atmosphere (e.g., Nitrogen or Argon). Use anhydrous solvents.

Problem: Formation of Impurities

Possible Cause	Troubleshooting Step
Side reactions	Lower the reaction temperature to reduce the rate of side reactions. Consider using a more selective catalyst or reagent.
Degradation of the product	Analyze the stability of the product under the reaction and work-up conditions. If the product is unstable, modify the work-up procedure to be faster and milder (e.g., use of a buffered aqueous solution).
Oxidation	If the compound is susceptible to oxidation, perform the reaction and work-up under an inert atmosphere. Degas solvents before use.

Problem: Difficulty in Product Isolation

Possible Cause	Troubleshooting Step
Product is highly soluble in the work-up solvent	Use a different extraction solvent in which the product has lower solubility. Perform multiple extractions with smaller volumes of solvent.
Emulsion formation during extraction	Add a small amount of brine (saturated NaCl solution) to the separatory funnel to help break the emulsion.
Product oiling out during crystallization	Ensure the crystallization solvent is appropriate. Try a different solvent or a mixture of solvents. Use a seed crystal to induce crystallization.

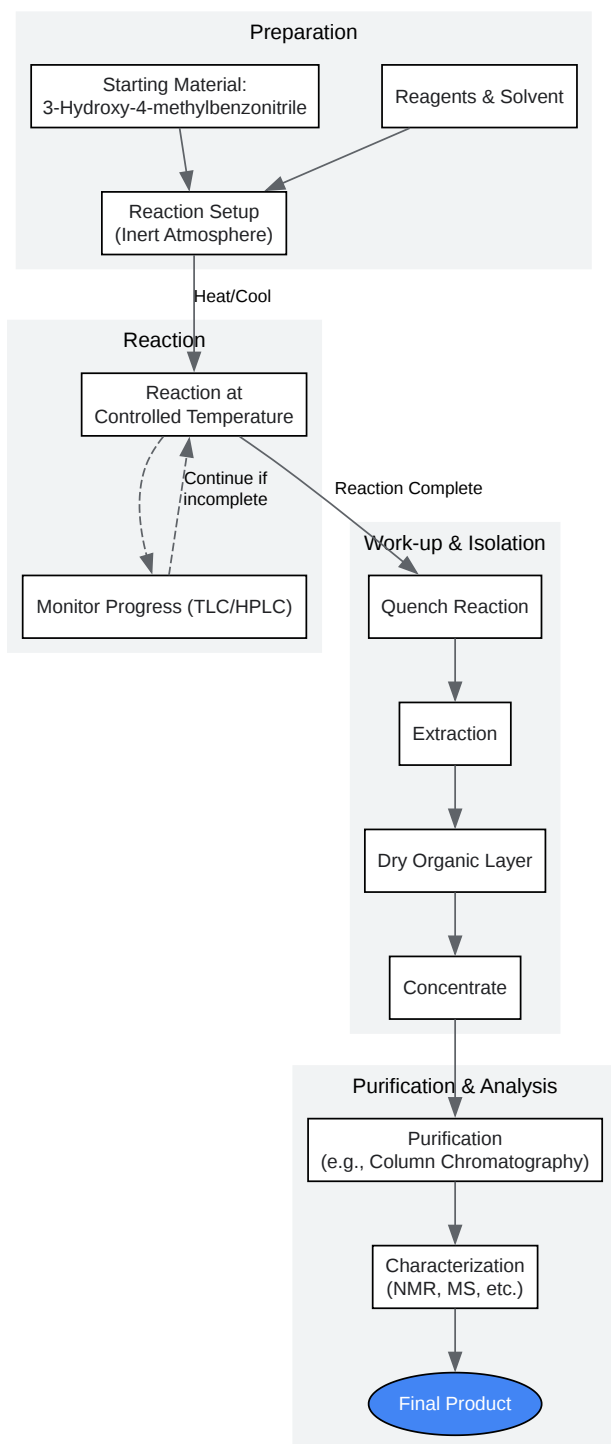
Experimental Workflow & Diagrams

As no specific signaling pathways involving **3-Hydroxy-4-methylbenzonitrile** have been identified in the literature, this section provides a logical workflow for a common application: its use as a starting material in a synthetic chemistry experiment.

General Synthetic Workflow

The following diagram illustrates a typical workflow for a reaction using **3-Hydroxy-4-methylbenzonitrile** as a starting material.

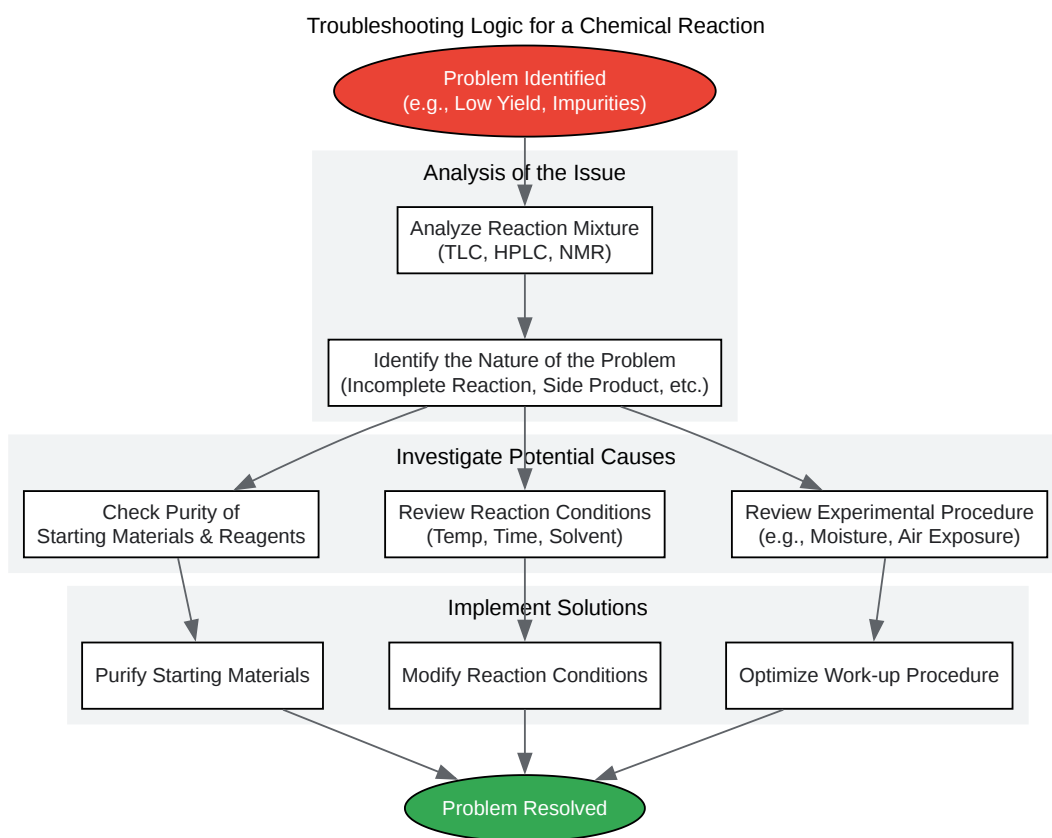
General Synthetic Workflow using 3-Hydroxy-4-methylbenzonitrile

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Caption: General workflow for a synthetic reaction.

Logical Relationship for Troubleshooting

This diagram outlines the logical steps to take when troubleshooting a problematic chemical reaction.



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Caption: Logical steps for troubleshooting a reaction.

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